

Application Notes and Protocols for Studying NCX3 Inhibition

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Compound of Interest

Compound Name: YM-244769 dihydrochloride

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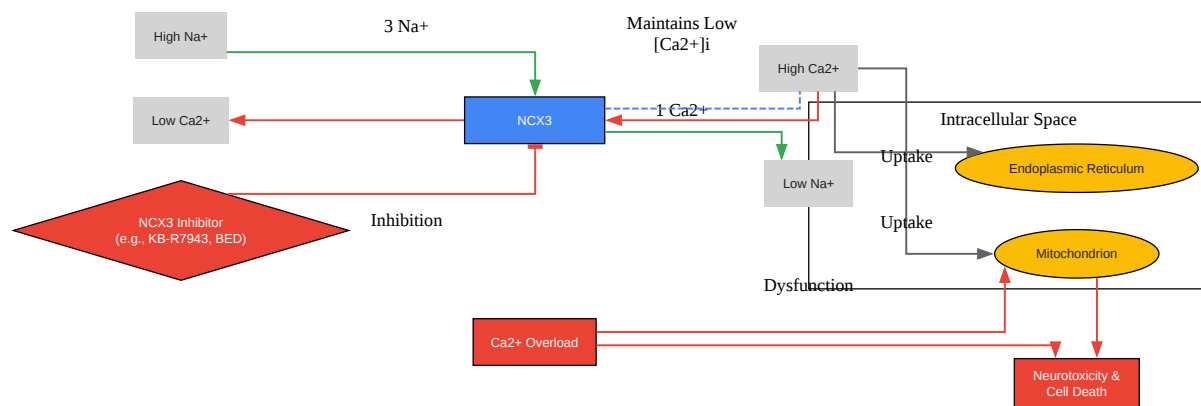
Audience: Researchers, scientists, and drug development professionals.

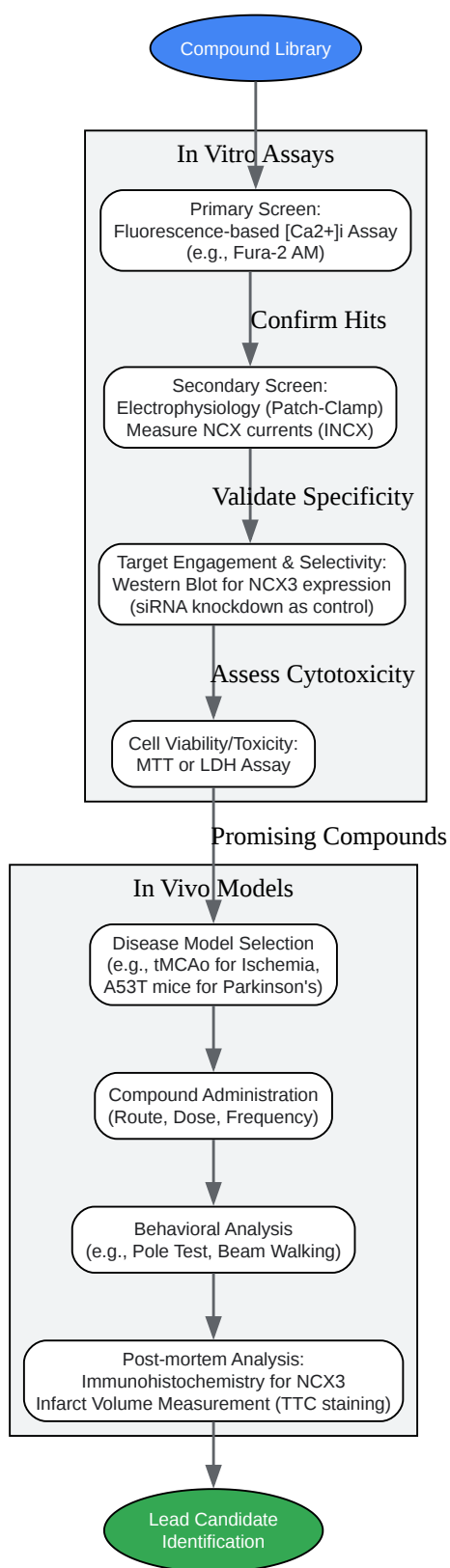
Introduction

The Sodium-Calcium Exchanger 3 (NCX3) is a critical plasma membrane protein responsible for maintaining intracellular calcium homeostasis in a variety of excitable and non-excitable cells, including neurons, cardiac myocytes, and skeletal muscle cells.[1] It operates by exchanging three sodium ions (Na⁺) for one calcium ion (Ca²⁺) across the cell membrane.[2] Dysregulation of NCX3 activity has been implicated in a range of pathological conditions, including neurodegenerative diseases like Parkinson's and Alzheimer's, as well as ischemic stroke.[3][4] Consequently, NCX3 has emerged as a promising therapeutic target for drug development.

These application notes provide a comprehensive guide to the experimental design and execution of studies aimed at identifying and characterizing inhibitors of NCX3. The protocols detailed below cover a range of in vitro and in vivo techniques to assess the efficacy and mechanism of action of potential NCX3 inhibitors.

Signaling Pathway of NCX3 in Neuronal Calcium Homeostasis





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